

An In-depth Technical Guide to the Physical Properties of 8-Bromooctanoic Acid

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Compound of Interest

Compound Name: 8-Bromooctanoic acid

Cat. No.: B104365

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **8-Bromooctanoic acid**, a halogenated fatty acid derivative. The information presented herein is intended for use by professionals in research, scientific, and drug development fields, offering detailed data on its melting point and solubility, along with standardized experimental methodologies.

Core Physical Properties

8-Bromooctanoic acid (CAS No: 17696-11-6) is an eight-carbon chain fatty acid with a bromine atom substituted at the terminal (omega-8) position.^[1] This structural feature imparts unique chemical reactivity and physical characteristics.^[2] It typically appears as a white to off-white or cream-colored crystalline powder.^{[2][3][4][5]}

Quantitative Data Summary

The following tables summarize the reported quantitative data for the melting point and solubility of **8-Bromooctanoic acid**.

Table 1: Melting Point of **8-Bromooctanoic Acid**

Melting Point Range (°C)	Reference
35 - 37	[3] [5] [6] [7] [8]
36 - 41	[4] [9]
33.0 - 42.0	[10]

Table 2: Solubility Profile of **8-Bromooctanoic Acid**

Solvent	Solubility	Reference
Water	Slightly Soluble / Sparingly Soluble	[1] [3] [4] [5] [6] [10]
Organic Solvents (General)	Soluble	[1] [2]
Chloroform	Slightly Soluble	[3] [5]
Methanol	Slightly Soluble	[3] [5]

Experimental Protocols

The following sections detail generalized, standard laboratory protocols for determining the physical properties of carboxylic acids like **8-Bromooctanoic acid**.

3.1. Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity and is typically reported as a range.[\[11\]](#)[\[12\]](#) A sharp, narrow melting range (e.g., 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to depress the melting point and broaden the range.[\[11\]](#)[\[13\]](#)

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- **Sample Preparation:** A small amount of the crystalline **8-Bromooctanoic acid** is finely crushed into a powder. The open end of a capillary tube (sealed at one end) is pressed into the powder to pack a small sample (2-3 mm in height) into the bottom of the tube.[\[12\]](#)[\[13\]](#)

- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.[\[11\]](#)[\[12\]](#)
- Rapid Determination (Optional): A preliminary, rapid heating run (5-10°C per minute) can be performed to quickly find the approximate melting range.[\[12\]](#)[\[14\]](#) A fresh sample must be used for the accurate determination.[\[12\]](#)
- Accurate Determination: The apparatus is allowed to cool to at least 20°C below the approximate melting point. A fresh sample is inserted, and the temperature is increased slowly, at a rate of approximately 1-2°C per minute, as it approaches the expected melting point.[\[11\]](#)[\[12\]](#)[\[14\]](#)
- Observation and Recording: The temperature at which the first crystal begins to liquefy is recorded as the start of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.[\[11\]](#)[\[12\]](#)

3.2. Solubility Determination

Solubility is determined by observing the extent to which a solute dissolves in a solvent to form a homogeneous solution. For fatty acids, solubility is heavily influenced by the polarity of the solvent.[\[15\]](#)

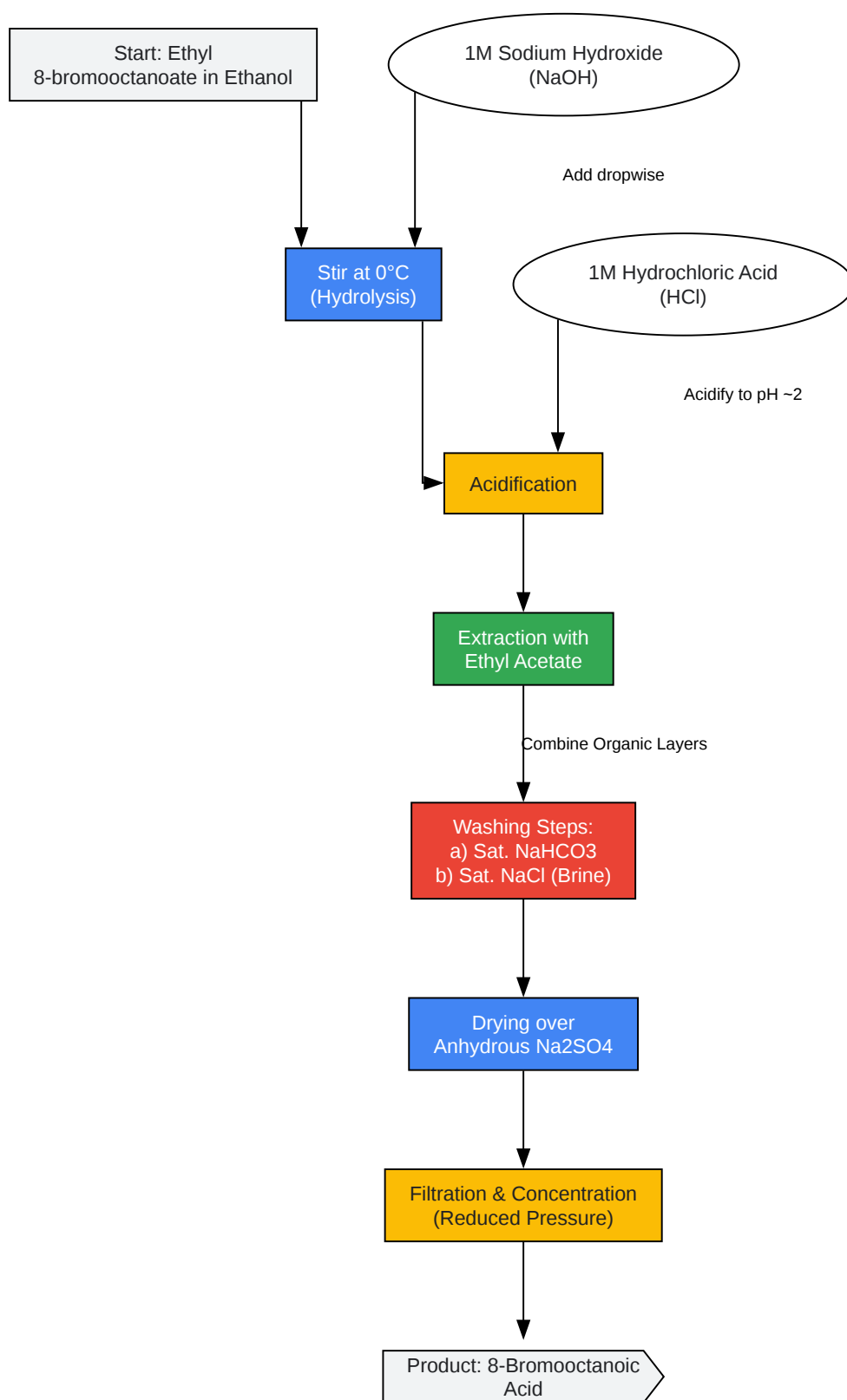
Methodology: Qualitative Solubility Test

- Preparation: A series of test tubes are prepared, each containing a small, pre-weighed amount of **8-Bromooctanoic acid** (e.g., 10 mg).
- Solvent Addition: To each test tube, a specific volume of a different solvent is added (e.g., 1 mL). A range of solvents should be tested, including polar (e.g., water), semi-polar (e.g., ethanol, methanol), and non-polar (e.g., chloroform, hexane) options.[\[15\]](#)[\[16\]](#)
- Mixing: Each tube is agitated (e.g., by vortexing or manual shaking) for a set period to facilitate dissolution.
- Observation: The tubes are visually inspected for the presence of undissolved solid. The results are categorized as:

- Soluble: No solid particles are visible.
- Slightly/Sparingly Soluble: A small amount of solid remains undissolved.
- Insoluble: The majority of the solid remains undissolved.
- Reporting: The solubility of **8-Bromooctanoic acid** in each tested solvent is recorded based on these observations.

Workflow Visualization

The following diagram illustrates a common laboratory-scale synthesis of **8-Bromooctanoic acid** via the hydrolysis of its corresponding ethyl ester, a process frequently cited in chemical literature.^{[3][5]}



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Caption: Workflow for the synthesis of **8-Bromooctanoic acid**.

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